

titanium tetraethoxide CAS number 3087-36-3

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Compound of Interest

Compound Name: *Titanium tetraethoxide*

Cat. No.: *B144783*

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An In-depth Technical Guide to **Titanium Tetraethoxide** (CAS 3087-36-3)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Titanium(IV) ethoxide, also known as **titanium tetraethoxide** (TET), is an organometallic compound with the chemical formula $\text{Ti}(\text{OC}_2\text{H}_5)_4$.^[1] Identified by the CAS number 3087-36-3, this colorless to pale yellow liquid is a key precursor in materials science and a versatile reagent in organic synthesis.^{[2][3][4]} While its empirical formula is simple, its structure is more complex, existing as a tetramer in its pure form.^[5] **Titanium tetraethoxide** is highly reactive, particularly with water, and is soluble in organic solvents.^{[5][6]} Its primary application lies in the sol-gel synthesis of titanium dioxide (TiO_2) nanomaterials, which have widespread use in photocatalysis, photovoltaics, and coatings.^{[2][7]} It also serves as a Lewis acid catalyst in various organic reactions, including esterification and transesterification.^{[1][7]}

Properties of Titanium Tetraethoxide

The fundamental properties of **titanium tetraethoxide** are summarized below. Data has been compiled from various chemical suppliers and databases.

General and Chemical Properties

Property	Value	Reference(s)
CAS Number	3087-36-3	[1][3]
Molecular Formula	C ₈ H ₂₀ O ₄ Ti	[3]
Linear Formula	Ti(OC ₂ H ₅) ₄	[1]
Molecular Weight	228.11 g/mol	[1][3]
Synonyms	Tetraethyl orthotitanate, Ethyl titanate	[3][5]
Purity	≥97%	[3]
TiO ₂ Content	33% to 35%	[2]

Physical Properties

Property	Value	Reference(s)
Appearance	Colorless to yellowish clear liquid	[2][4]
Density	1.08 - 1.10 g/cm ³ at 25 °C	[1][2]
Boiling Point	150-152 °C at 10 mmHg	[1][6]
Melting Point	-40 °C to 54 °C (Varies with purity)	[4][5]
Refractive Index (n _{20/D})	1.505	[6]
Solubility	Soluble in organic solvents	[6]

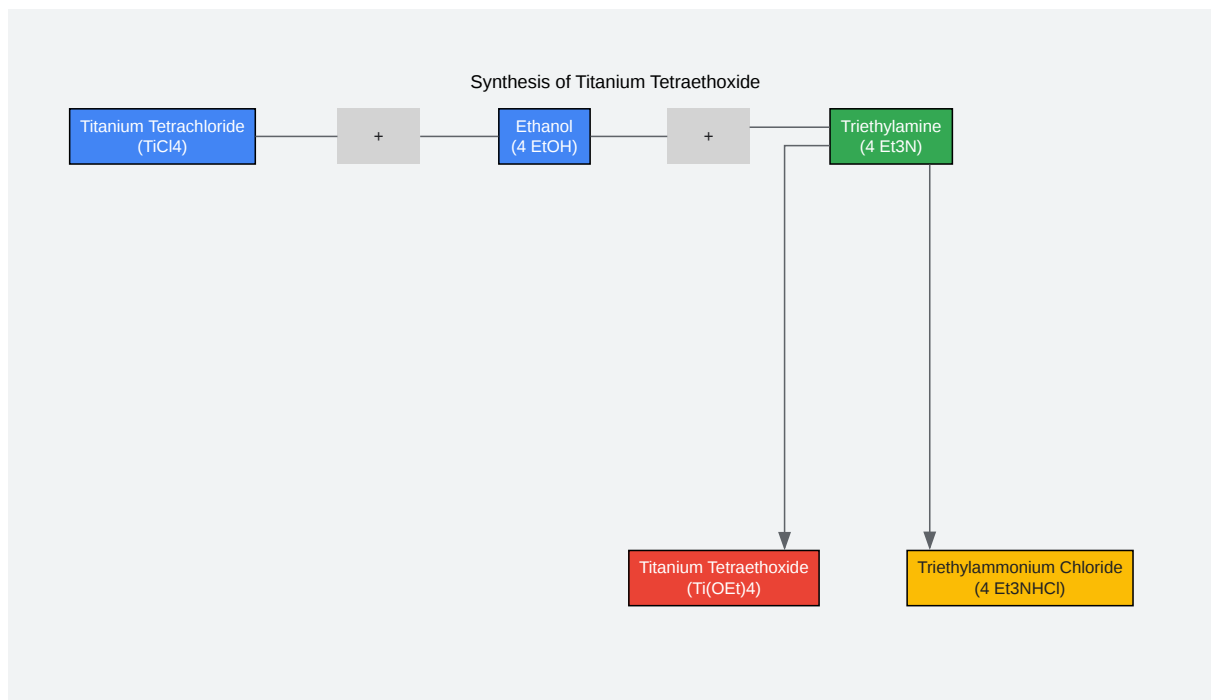
Safety and Handling

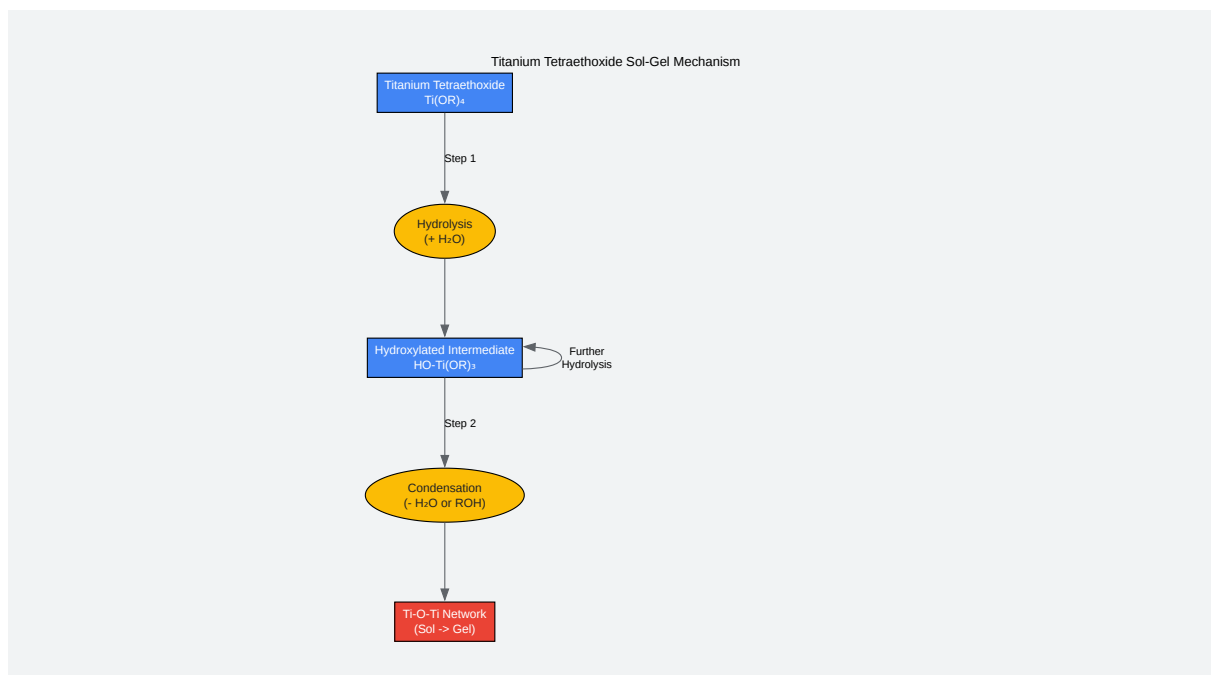
Property	Value	Reference(s)
Signal Word	Warning	[1]
Hazard Statements	H226 (Flammable liquid and vapor), H319 (Causes serious eye irritation)	[1][4]
Flash Point	42 °C (107.6 °F) - closed cup	[1]
Storage	Keep container tightly closed in a dry, well-ventilated place. Store away from heat, sparks, and open flames.	[2][7]
Incompatibilities	Strong oxidizing agents, strong acids. Decomposes upon exposure to moisture.	[6]
UN Number	1993	[2]

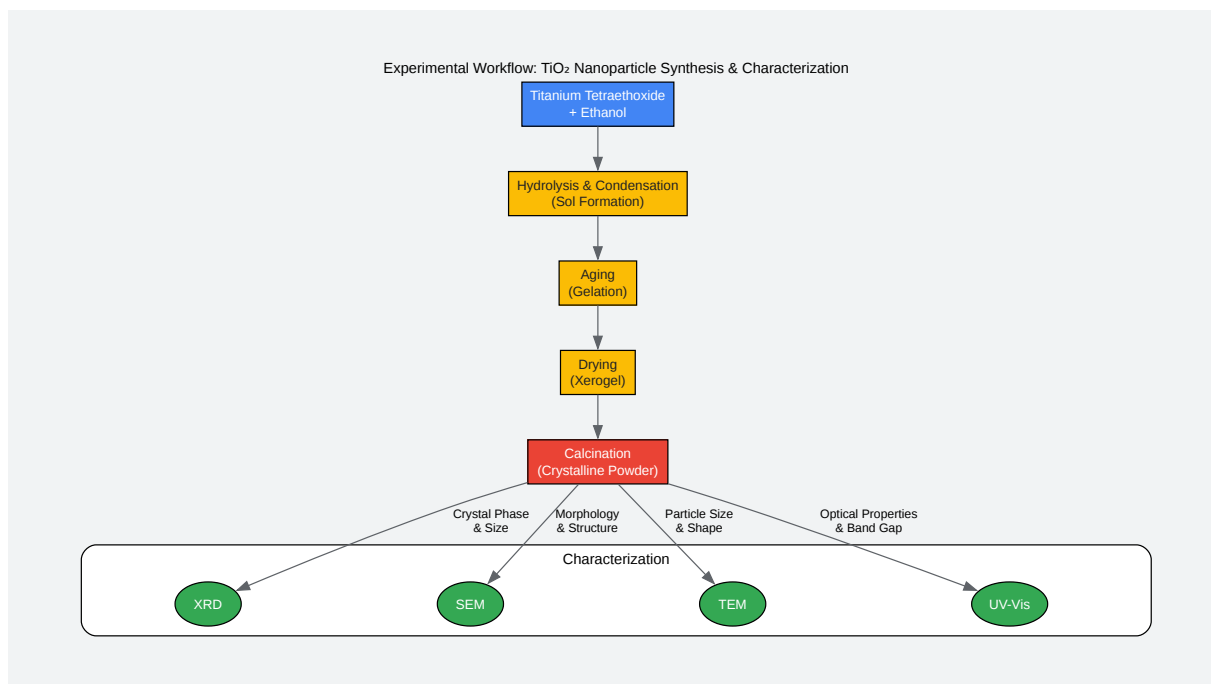
Chemical Synthesis and Mechanisms

Synthesis of Titanium Tetraethoxide

Titanium tetraethoxide is typically synthesized by treating titanium tetrachloride with ethanol. The reaction requires a base, such as triethylamine (Et_3N), to neutralize the hydrochloric acid (HCl) byproduct.[5]







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